

Proper Disposal of 1,3-Dibromotetrafluorobenzene: A Safety and Operational Guide

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Compound of Interest

Compound Name: 1,3-Dibromotetrafluorobenzene

Cat. No.: B073227

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This guide provides essential safety and logistical information for the proper disposal of **1,3-Dibromotetrafluorobenzene** (CAS No: 1559-87-1), ensuring the safety of laboratory personnel and compliance with hazardous waste regulations. The procedures outlined are intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Profile

1,3-Dibromotetrafluorobenzene is a halogenated aromatic compound classified as a hazardous substance. It is a combustible liquid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Adherence to safety protocols is critical during handling and disposal.

In Case of Exposure or Spill:

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing. If breathing is difficult or absent, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[2\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#) If irritation occurs, seek medical advice.[\[2\]](#)

- Eye Contact: Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present and easy to do so.[\[2\]](#) Seek immediate medical attention.[\[1\]\[2\]](#)
- Spill: For small spills, absorb with an inert, dry material.[\[3\]](#) Collect the absorbed material and any contaminated items into a suitable, sealed container for disposal as hazardous waste.[\[3\]](#)
[\[4\]](#) Ensure the area is well-ventilated.[\[4\]](#)

Summary of Safety and Handling Data

For quick reference, the following table summarizes key quantitative and safety data for **1,3-Dibromotetrafluorobenzene**.

Parameter	Value / Guideline	Source(s)
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
Personal Protective Equipment (PPE)	Eyeshields/Goggles, Chemical-resistant gloves (e.g., nitrile), Lab coat, Respirator (as needed)	[3]
Storage Class	Combustible Liquids	
Storage Conditions	Store in a cool, dry, well-ventilated area in a tightly closed container.	[1][2][3]
Waste Container Fill Level	Do not fill over 90% of the container's capacity.	[5]

Step-by-Step Disposal Protocol

The primary disposal method for **1,3-Dibromotetrafluorobenzene** is through an approved hazardous waste disposal facility, typically via incineration.[\[2\]\[6\]](#) Do not dispose of this chemical

down the drain or in regular trash.[3][4]

1. Waste Segregation and Collection:

- Designated Waste Stream: As a halogenated compound, **1,3-Dibromotetrafluorobenzene** must be collected separately from non-halogenated organic solvent waste.[5][7] Mixing with other waste types can complicate disposal and increase costs.
- Waste Collection: Collect waste **1,3-Dibromotetrafluorobenzene** and any contaminated materials (e.g., pipette tips, absorbent pads, gloves) in a designated, compatible waste container.[4] Polyethylene containers are often suitable.[3][5] Avoid using metal cans, as halogenated solvents can produce acids that corrode metal.[3]

2. Container Management:

- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**1,3-Dibromotetrafluorobenzene**," and the appropriate hazard pictograms (e.g., irritant, combustible).[4][8]
- Sealing: Keep the container securely sealed at all times, except when adding waste, to prevent the release of vapors.[5][8] Ensure the cap is non-leaking.[8]

3. Storage of Hazardous Waste:

- Location: Store the sealed waste container in a designated hazardous waste accumulation area that is well-ventilated, cool, and secure.[4]
- Incompatibilities: Store away from incompatible materials such as acids, bases, metals, and oxidizing agents.[3]

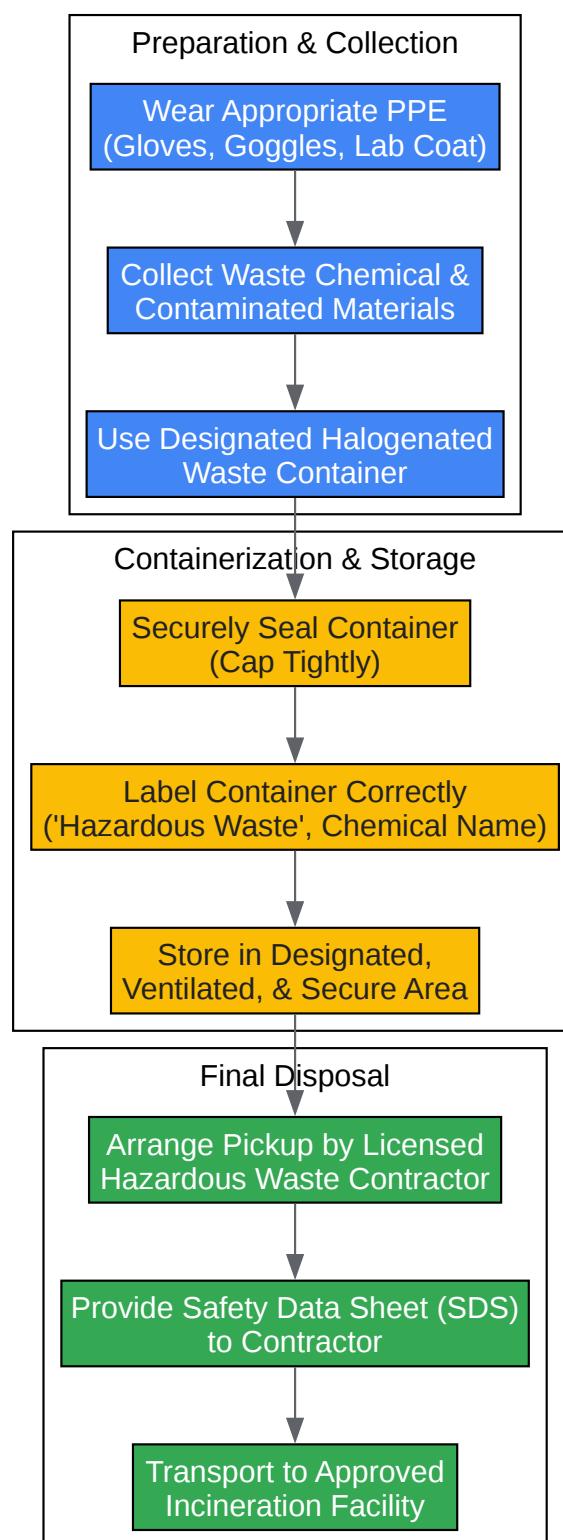
4. Final Disposal:

- Professional Disposal: Arrange for the collection of the hazardous waste by a licensed and approved waste disposal contractor.[4]
- Documentation: Provide the contractor with the Safety Data Sheet (SDS) for **1,3-Dibromotetrafluorobenzene**.

- Regulatory Compliance: Ensure all local, state, and federal regulations for the transport and disposal of hazardous chemical waste are followed.[4][9] The recommended disposal method is incineration in an authorized facility equipped with an afterburner and scrubber to prevent the formation of toxic gases.[2]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1,3-Dibromotetrafluorobenzene**.



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Caption: Workflow for the safe disposal of **1,3-Dibromotetrafluorobenzene**.

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